

Personal protective equipment for handling Nvp-dky709

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Compound of Interest

Compound Name: Nvp-dky709

Cat. No.: B10830234

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Essential Safety and Handling Guide for Nvp-dky709

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for handling the selective IKZF2 molecular glue degrader, **Nvp-dky709**. It includes operational procedures, personal protective equipment (PPE) recommendations, and disposal plans to ensure the safe and effective use of this compound in a laboratory setting.

Summary of Safety and Handling

Proper handling of **Nvp-dky709** is critical to ensure personnel safety and maintain the integrity of experiments. As a potent, biologically active compound, appropriate precautions must be taken at all times. The following table summarizes the key safety and handling information.

Parameter	Information	Source
CAS Number	2291360-73-9	[1][2][3]
Molecular Formula	C25H27N3O3	[1][2]
Molecular Weight	417.50 g/mol	[1]
Appearance	Solid powder	[3]
Storage (Powder)	-20°C for up to 3 years	[1]
Storage (in Solvent)	-80°C for up to 6 months; -20°C for up to 1 month	[1]

Personal Protective Equipment (PPE)

Due to the potent nature of **Nvp-dky709** and the absence of a specific Safety Data Sheet (SDS), a cautious approach to personal protection is mandatory. The following PPE is required when handling **Nvp-dky709** in solid or solution form.

PPE Category	Specific Recommendations
Hand Protection	Chemical-resistant gloves (e.g., nitrile)
Eye Protection	Safety glasses with side shields or goggles
Skin and Body Protection	Laboratory coat
Respiratory Protection	Handle in a certified chemical fume hood to prevent inhalation

Operational Plans: Handling and Preparation of Stock Solutions

Handling:

- Engineering Controls: All work with solid **Nvp-dky709** and concentrated stock solutions should be conducted in a certified chemical fume hood.

- Weighing: Weigh the solid compound in a fume hood. Use appropriate tools to minimize dust generation.
- Solution Preparation: Prepare solutions in a fume hood. Ensure all containers are properly labeled with the compound name, concentration, solvent, and date of preparation.

Preparation of Stock Solutions: **Nvp-dky709** is soluble in DMSO. For a 10 mM stock solution, reconstitute 5 mg of **Nvp-dky709** powder in 1.20 mL of DMSO.[4] If precipitation is observed, gentle warming and sonication can be used to aid dissolution.[1]

Disposal Plan

Dispose of all waste containing **Nvp-dky709** in accordance with local, state, and federal regulations for chemical waste.

- Solid Waste: Collect any solid waste, including empty vials and contaminated weighing paper, in a designated, sealed container for chemical waste.
- Liquid Waste: Collect all solutions containing **Nvp-dky709** in a clearly labeled, sealed container for hazardous chemical waste. Do not pour down the drain.
- Contaminated Materials: Dispose of any materials that have come into contact with **Nvp-dky709**, such as pipette tips and gloves, as chemical waste.

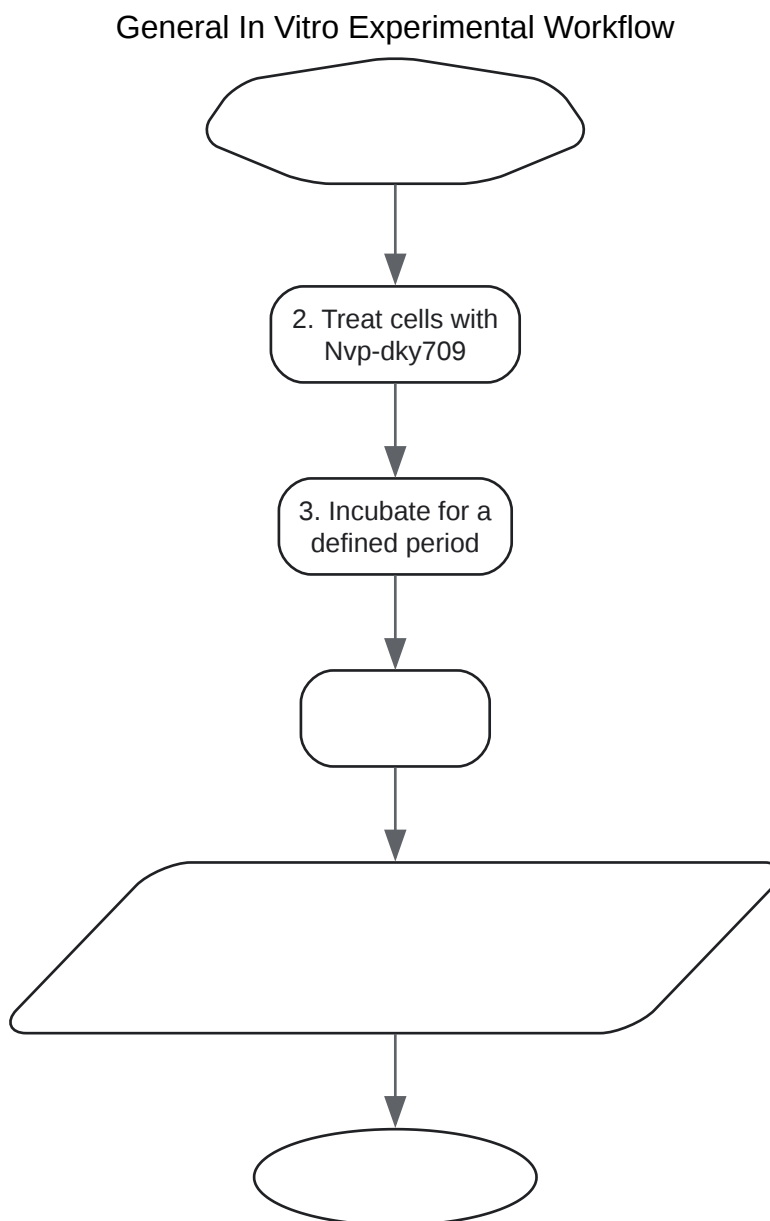
Mechanism of Action: Nvp-dky709 as a Molecular Glue Degradar

Nvp-dky709 is a "molecular glue" that selectively induces the degradation of the Ikaros family zinc finger protein 2 (IKZF2), also known as Helios. It functions by binding to the E3 ubiquitin ligase Cereblon (CRBN), inducing a conformational change that promotes the recruitment of IKZF2.[1][4] This ternary complex formation (**Nvp-dky709**-CRBN-IKZF2) leads to the ubiquitination of IKZF2 and its subsequent degradation by the proteasome.[5][6][7]

Caption: **Nvp-dky709** acts as a molecular glue to induce the ubiquitination and proteasomal degradation of IKZF2.

Experimental Workflow: In Vitro Cell-Based Assay

The following diagram outlines a general workflow for an in vitro cell-based assay to evaluate the activity of **Nvp-dky709**.



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Caption: A typical workflow for assessing the in vitro efficacy of **Nvp-dky709**.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. file.medchemexpress.com [file.medchemexpress.com]
- 3. NVP-DKY709 | IKZF2 degrader/inhibitor | 2291360-73-9 | InvivoChem [invivochem.com]
- 4. NVP-DKY709 | Cell Signaling Technology [cellsignal.com]
- 5. Discovery and characterization of a selective IKZF2 glue degrader for cancer immunotherapy (Journal Article) | OSTI.GOV [osti.gov]
- 6. Using "Molecular Glues" to Hijack the Body's Garbage Disposal System | Pfizer [pfizer.com]
- 7. lisesensors.com [lisesensors.com]
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